

Cefepime(1+) in combination with beta-lactamase inhibitors like taniborbactam

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Compound of Interest

Compound Name: Cefepime(1+)

Cat. No.: B1237851

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Cefepime-Taniborbactam: A Comparative Guide for Researchers

An objective analysis of the novel beta-lactam/beta-lactamase inhibitor combination, Cefepime-Taniborbactam, in the context of emerging antibiotic resistance.

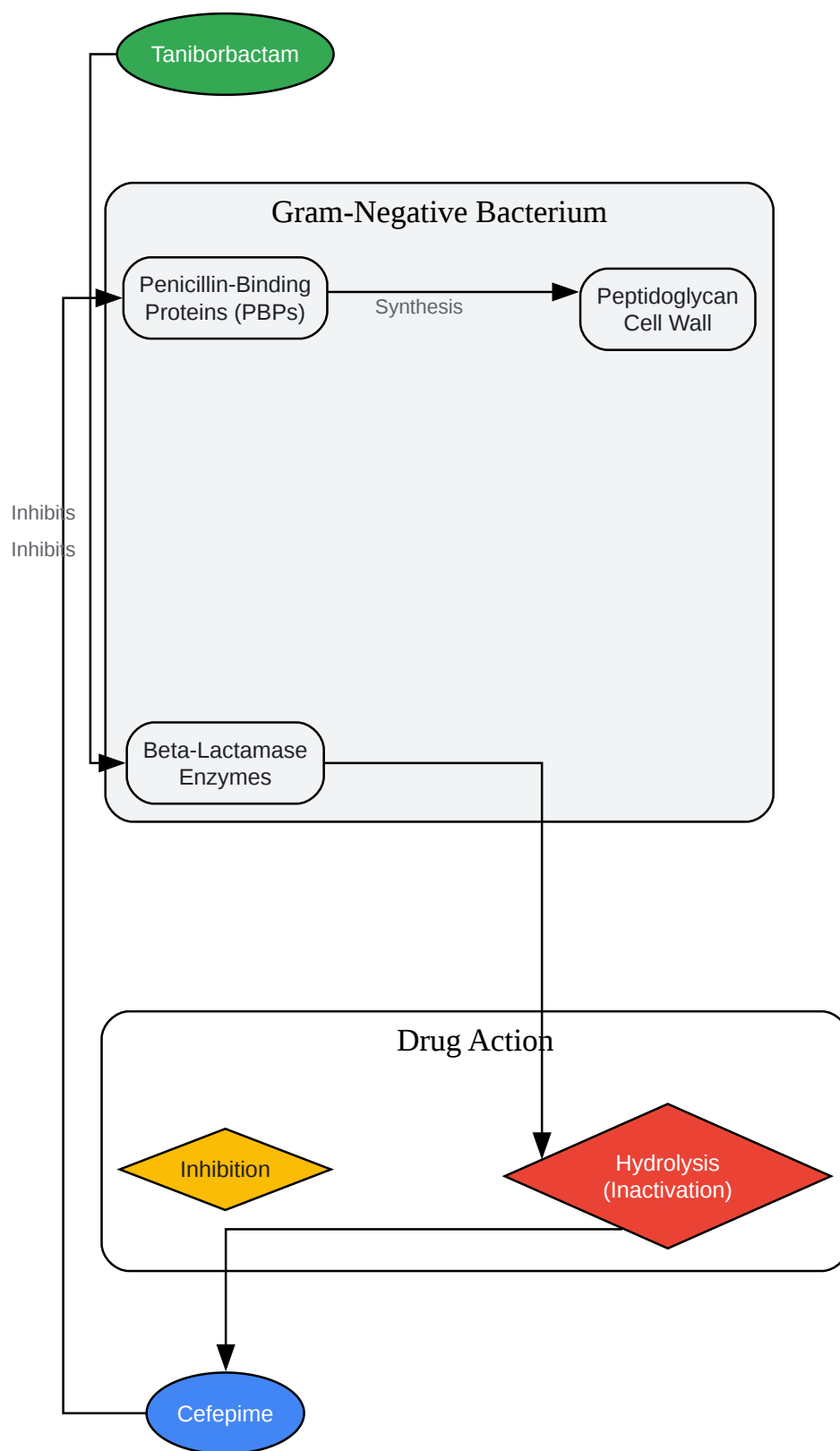
This guide provides a comprehensive comparison of Cefepime-Taniborbactam with other key beta-lactam/beta-lactamase inhibitor combinations, focusing on experimental data to inform research and development professionals.

Introduction

The rise of multidrug-resistant (MDR) Gram-negative bacteria presents a formidable challenge to global health. The combination of the fourth-generation cephalosporin, cefepime, with the novel broad-spectrum beta-lactamase inhibitor, taniborbactam, offers a promising therapeutic strategy against these challenging pathogens. Taniborbactam distinguishes itself by inhibiting a wide array of beta-lactamases, including both serine- and metallo-beta-lactamases (MBLs), which are responsible for resistance to many last-line antibiotics.^{[1][2][3]} This guide delves into the comparative efficacy, in vitro activity, and underlying mechanisms of Cefepime-Taniborbactam versus established and recent market alternatives.

Mechanism of Action

Cefepime exerts its bactericidal effect by binding to penicillin-binding proteins (PBPs), essential enzymes in bacterial cell wall synthesis, leading to cell lysis.[3] However, the efficacy of cefepime is compromised by beta-lactamase enzymes that hydrolyze the beta-lactam ring. Taniborbactam protects cefepime from degradation by a broad spectrum of beta-lactamases, including Ambler class A, B, C, and D enzymes.[4][5] This restoration of cefepime's activity allows the combination to be effective against a wide range of resistant Gram-negative bacteria.



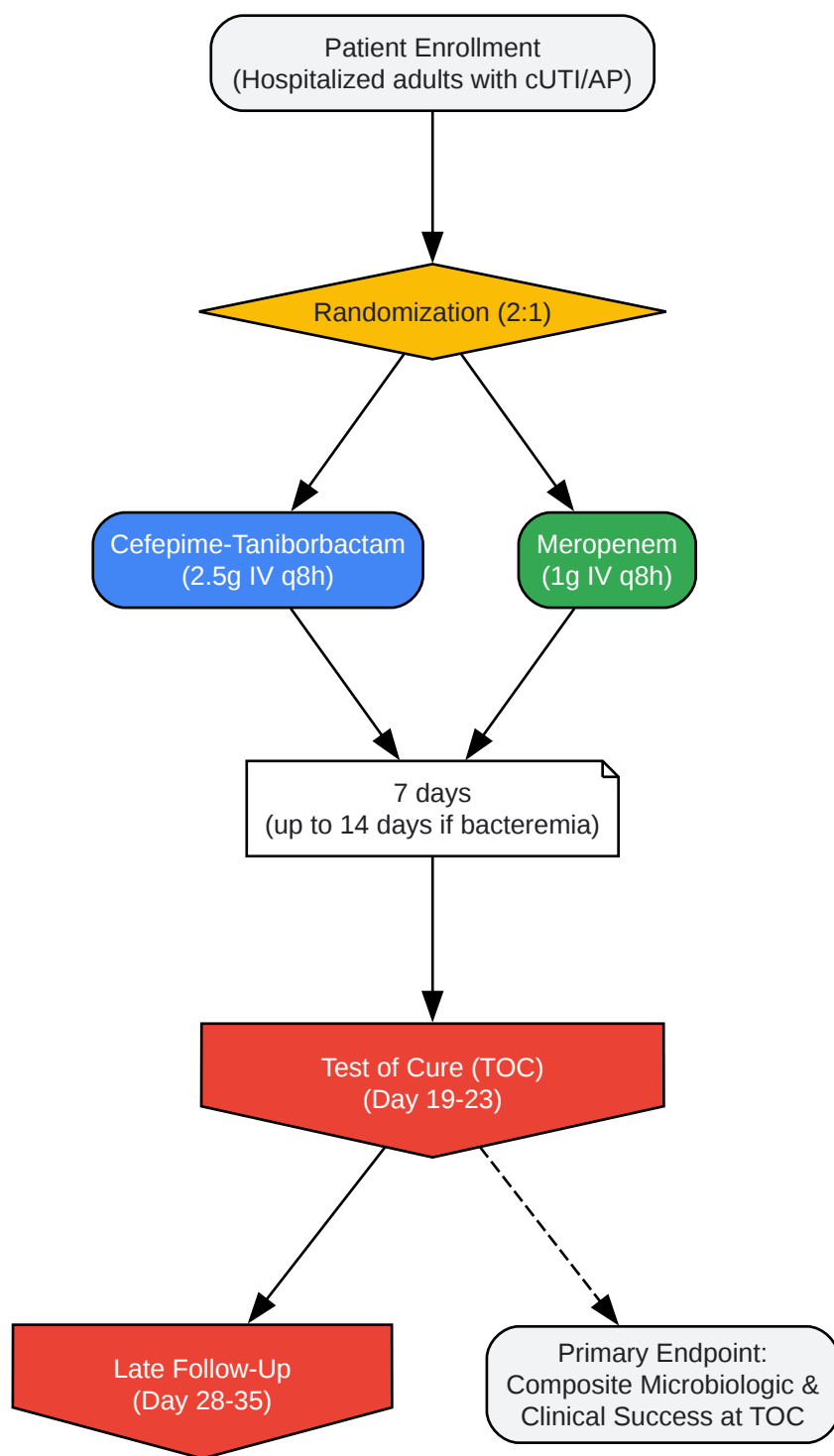
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Mechanism of Cefepime-Taniborbactam Action.

Clinical Efficacy: The CERTAIN-1 Trial

The Cefepime Rescue with Taniborbactam in Complicated Urinary Tract Infections (CERTAIN-1) trial was a pivotal Phase 3, randomized, double-blind, active-controlled study that evaluated the efficacy and safety of Cefepime-Taniborbactam compared to meropenem in hospitalized adults with complicated urinary tract infections (cUTI), including acute pyelonephritis.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Experimental Workflow of the CERTAIN-1 Trial



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